

(S)-3-Hydroxy-13-methyltetradecanoyl-CoA structure and function

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Compound of Interest

Compound Name: (S)-3-Hydroxy-13-methyltetradecanoyl-CoA

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(S)-3-Hydroxy-13-methyltetradecanoyl-CoA: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

(S)-3-Hydroxy-13-methyltetradecanoyl-CoA is a putative intermediate in the metabolism of 13-methyltetradecanoic acid, a branched-chain fatty acid (BCFA). BCFAs are increasingly recognized for their roles in modulating membrane fluidity, cellular signaling, and metabolic processes.[1][2][3] This technical guide provides a comprehensive overview of the inferred structure, function, and metabolic significance of **(S)-3-Hydroxy-13-methyltetradecanoyl-CoA**, drawing upon the established principles of fatty acid metabolism and analysis. Detailed experimental protocols for the characterization and quantification of related long-chain acyl-CoAs and for assessing fatty acid oxidation are provided to facilitate further research in this area.

Introduction to Branched-Chain Fatty Acids and (S)-3-Hydroxy-13-methyltetradecanoyl-CoA

Branched-chain fatty acids are saturated fatty acids characterized by one or more methyl branches on the carbon chain.[4] They are found in various biological systems, from bacteria to mammals, and are obtained through diet (e.g., dairy and meat products) or synthesized by gut microbiota.[1][4] The presence of methyl branches alters the physical properties of fatty acids, notably lowering their melting point and increasing membrane fluidity.[3] 13-methyltetradecanoic acid is an example of a BCFA that has been studied for its role in adipose tissue turnover and as a potential anti-cancer agent due to its ability to induce apoptosis in certain cancer cell lines.[5][6]

(S)-3-Hydroxy-13-methyltetradecanoyl-CoA is the coenzyme A thioester of 3-hydroxy-13-methyltetradecanoic acid. While direct experimental evidence for this specific molecule is scarce in the literature, its structure suggests it is an intermediate in the β -oxidation of 13-methyltetradecanoic acid. In fatty acid oxidation, the (S)-3-hydroxyacyl-CoA intermediate is formed during the hydration of an enoyl-CoA species.

Structure

The structure of **(S)-3-Hydroxy-13-methyltetradecanoyl-CoA** consists of a 13-methyltetradecanoyl group linked to a coenzyme A molecule via a thioester bond. The acyl chain is a 14-carbon chain with a methyl group at the 13th carbon and a hydroxyl group at the 3rd carbon, in the (S) stereochemical configuration.

Chemical Formula: C₃₆H₆₄N₇O₁₈P₃S

Molecular Weight: 1007.94 g/mol

Inferred Function and Metabolic Pathway

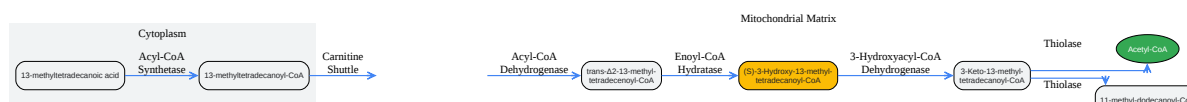
Based on the established pathways of fatty acid metabolism, **(S)-3-Hydroxy-13-methyltetradecanoyl-CoA** is an intermediate in the mitochondrial β -oxidation of 13-methyltetradecanoic acid.

Proposed Metabolic Pathway

The β -oxidation of 13-methyltetradecanoic acid likely proceeds through the following steps, analogous to straight-chain fatty acid oxidation:

- Activation: 13-methyltetradecanoic acid is activated to 13-methyltetradecanoyl-CoA by an acyl-CoA synthetase in the cytoplasm.
- Mitochondrial Transport: 13-methyltetradecanoyl-CoA is transported into the mitochondrial matrix via the carnitine shuttle.
- Dehydrogenation: 13-methyltetradecanoyl-CoA is dehydrogenated by an acyl-CoA dehydrogenase to form a trans- Δ^2 -enoyl-CoA.
- Hydration: The resulting enoyl-CoA is hydrated by an enoyl-CoA hydratase to form **(S)-3-Hydroxy-13-methyltetradecanoyl-CoA**.
- Dehydrogenation: **(S)-3-Hydroxy-13-methyltetradecanoyl-CoA** is then dehydrogenated by a 3-hydroxyacyl-CoA dehydrogenase to form 3-keto-13-methyltetradecanoyl-CoA.
- Thiolysis: Finally, 3-keto-13-methyltetradecanoyl-CoA undergoes thiolytic cleavage by a thiolase to yield acetyl-CoA and 11-methyl-dodecanoyl-CoA. The latter continues through further rounds of β -oxidation.

Signaling Pathway Diagram



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Caption: Proposed β -oxidation pathway of 13-methyltetradecanoic acid.

Quantitative Data

Specific quantitative data for **(S)-3-Hydroxy-13-methyltetradecanoyl-CoA** are not readily available in the literature. However, data for related long-chain acyl-CoAs from rat liver tissue can provide a reference for expected physiological concentrations and analytical performance. [\[7\]](#)[\[8\]](#)[\[9\]](#)

Table 1: Representative Physiological Concentrations of Long-Chain Acyl-CoAs in Rat Liver

Acyl-CoA Species	Concentration (nmol/g wet weight)	Reference
Palmitoyl-CoA (C16:0)	4	[7] [9]
Palmitoleoyl-CoA (C16:1)	2	[7] [9]
Stearoyl-CoA (C18:0)	2	[7] [9]
Oleoyl-CoA (C18:1)	6	[7] [9]
Linoleoyl-CoA (C18:2)	6	[7] [9]

Table 2: Performance of a Validated LC/MS/MS Method for Long-Chain Acyl-CoA Quantification[\[7\]](#)[\[8\]](#)[\[9\]](#)

Parameter	C16:0-CoA	C16:1-CoA	C18:0-CoA	C18:1-CoA	C18:2-CoA
Accuracy (%)	94.8 - 110.8	94.8 - 110.8	94.8 - 110.8	94.8 - 110.8	94.8 - 110.8
Inter-run Precision (%)	2.6 - 12.2	2.6 - 12.2	2.6 - 12.2	2.6 - 12.2	2.6 - 12.2
Intra-run Precision (%)	1.2 - 4.4	1.2 - 4.4	1.2 - 4.4	1.2 - 4.4	1.2 - 4.4

Experimental Protocols

Quantification of Long-Chain Acyl-CoAs by LC/MS/MS

This protocol is adapted from established methods for the quantification of long-chain acyl-CoAs in biological tissues.^{[7][8]}

Objective: To extract and quantify **(S)-3-Hydroxy-13-methyltetradecanoyl-CoA** and other long-chain acyl-CoAs from tissue samples.

Materials:

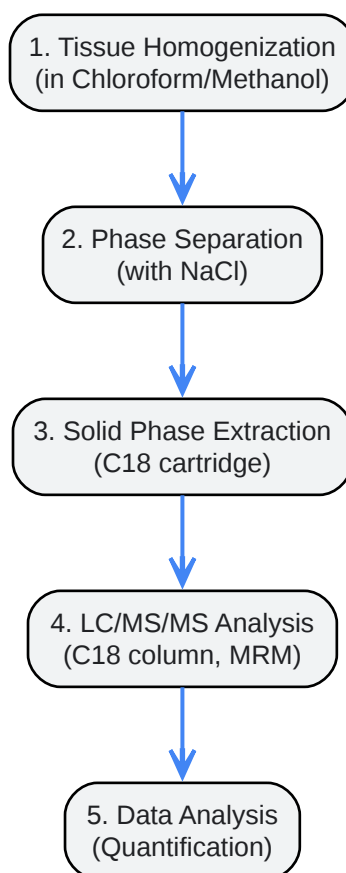
- Tissue sample (e.g., liver, muscle)
- Chloroform/Methanol (2:1, v/v)
- 0.9% NaCl
- Solid Phase Extraction (SPE) cartridges (e.g., C18)
- Acetonitrile
- Ammonium hydroxide
- Internal standards (e.g., C17:0-CoA)
- LC/MS/MS system with a C18 reversed-phase column

Procedure:

- Homogenization: Homogenize frozen tissue (~100-200 mg) in ice-cold chloroform/methanol.
- Extraction: Add 0.9% NaCl, vortex, and centrifuge to separate the phases. Collect the lower organic phase.
- Solid Phase Extraction (SPE):
 - Condition a C18 SPE cartridge with methanol followed by water.
 - Load the extracted sample.
 - Wash the cartridge with water and then 40% methanol to remove impurities.

- Elute the acyl-CoAs with acetonitrile.
- LC/MS/MS Analysis:
 - Inject the eluted sample into the LC/MS/MS system.
 - Separate the acyl-CoAs using a C18 reversed-phase column with a gradient of acetonitrile and ammonium hydroxide at high pH (~10.5).^[8]
 - Detect and quantify the acyl-CoAs using a triple quadrupole mass spectrometer in positive electrospray ionization mode, employing selective multi-reaction monitoring (MRM).^{[7][8]}

Workflow for Acyl-CoA Quantification



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Caption: Workflow for the quantification of long-chain acyl-CoAs.

Cell-Based Fatty Acid Oxidation Assay

This protocol provides a general framework for measuring the rate of fatty acid oxidation in cultured cells.^{[10][11][12][13]}

Objective: To assess the metabolic flux through the fatty acid β -oxidation pathway.

Materials:

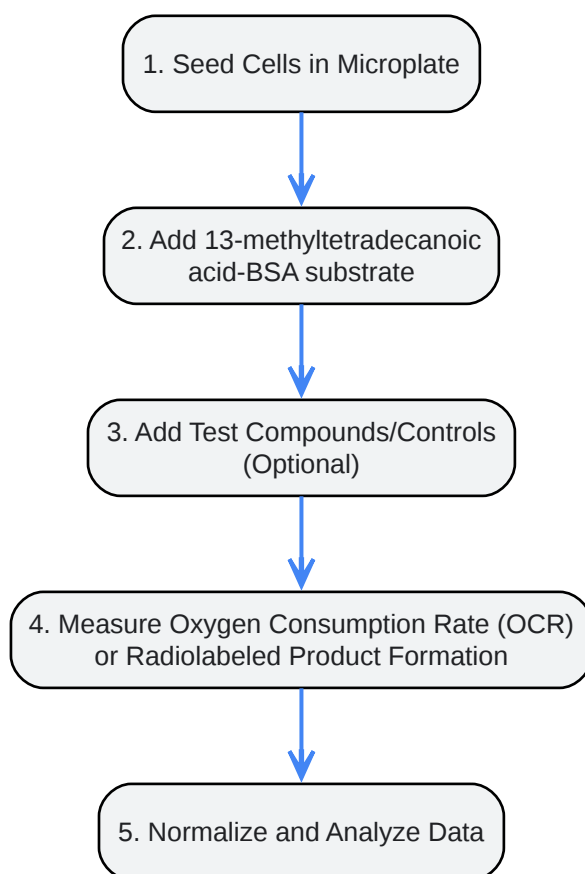
- Cultured cells (e.g., hepatocytes, myotubes)
- Seahorse XF cell culture microplate or standard 96-well plate
- Assay medium (e.g., Seahorse XF Base Medium supplemented with L-Carnitine)
- Substrate: 13-methyltetradecanoic acid conjugated to BSA
- Positive control (e.g., Etomoxir, an inhibitor of CPT1)
- Extracellular flux analyzer or scintillation counter (if using radiolabeled substrate)

Procedure:

- **Cell Seeding:** Seed cells in a microplate and allow them to adhere overnight.
- **Substrate Preparation:** Prepare the 13-methyltetradecanoic acid-BSA conjugate.
- **Assay Initiation:**
 - Wash the cells with assay medium.
 - Add fresh assay medium containing the fatty acid substrate.
 - For inhibitor studies, add compounds of interest (e.g., potential inhibitors of BCFA oxidation).
- **Measurement of Oxygen Consumption Rate (OCR):**

- If using an extracellular flux analyzer, place the plate in the instrument and measure the basal OCR.
- Inject inhibitors or other compounds and monitor changes in OCR. A decrease in OCR upon addition of the fatty acid substrate indicates its oxidation.
- Radiometric Assay (Alternative):
 - Use [1-¹⁴C]-13-methyltetradecanoic acid as the substrate.
 - After incubation, measure the amount of radiolabeled acid-soluble metabolites (ASMs) produced, which corresponds to the products of β -oxidation.[12]
- Data Analysis: Normalize OCR or ASM production to the cell number or protein content.

Fatty Acid Oxidation Assay Workflow



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Caption: General workflow for a cell-based fatty acid oxidation assay.

Conclusion

While **(S)-3-Hydroxy-13-methyltetradecanoyl-CoA** remains a putative metabolite, its central role in the β -oxidation of 13-methyltetradecanoic acid can be inferred from our extensive knowledge of fatty acid metabolism. The growing interest in the biological activities of branched-chain fatty acids necessitates the development of specific analytical methods and functional assays to elucidate the roles of their metabolic intermediates. The protocols and data presented in this guide provide a solid foundation for researchers to investigate the metabolism of 13-methyltetradecanoic acid and the functional significance of its derivatives, paving the way for potential therapeutic applications in metabolic diseases and oncology.

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